

Application Notes and Protocols for Salbutamol in Animal Models

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Compound of Interest

Compound Name: *Salbutamol methyl ether*

CAS No.: 870076-72-5

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Disclaimer: Information regarding the use of **Salbutamol Methyl Ether** in animal models is scarce in publicly available scientific literature. **Salbutamol methyl ether** is primarily described as a derivative of salbutamol used as an immunohapten for antibody production.^[1] The following application notes and protocols are based on extensive research conducted on Salbutamol, the parent compound, and are intended to provide a foundational framework for researchers. Any investigation involving **salbutamol methyl ether** would likely require significant preliminary studies to establish its pharmacological and toxicological profile.

Introduction

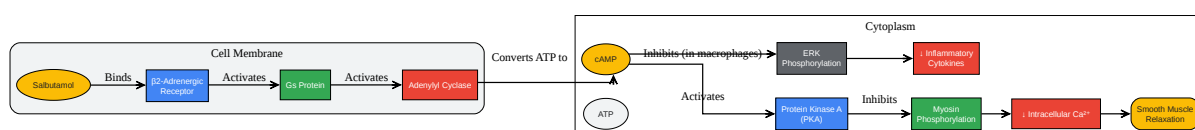
Salbutamol (albuterol) is a short-acting, selective beta-2 adrenergic receptor agonist widely used in the treatment of asthma and chronic obstructive pulmonary disease (COPD).^{[2][3]} Its primary mechanism of action involves the relaxation of airway smooth muscle, leading to bronchodilation.^{[2][4]} Animal models are crucial for elucidating the mechanisms of action, pharmacokinetics, efficacy, and safety of salbutamol and its derivatives. This document provides detailed application notes and protocols for the use of salbutamol in various animal models.

Mechanism of Action and Signaling Pathway

Salbutamol exerts its effects by binding to beta-2 adrenergic receptors, which are G-protein coupled receptors. This binding activates Gs-proteins, which in turn stimulate adenylyl cyclase to increase the intracellular concentration of cyclic adenosine monophosphate (cAMP) from ATP.[5] The elevated cAMP levels activate Protein Kinase A (PKA), which phosphorylates downstream targets, leading to a decrease in intracellular calcium levels and ultimately, smooth muscle relaxation.[2][5]

An additional signaling pathway has been identified in macrophages, where salbutamol, via cAMP, can inhibit the lipopolysaccharide (LPS)-induced phosphorylation of extracellular signal-regulated kinase (ERK), thereby attenuating the production of inflammatory cytokines.[6]

Signaling Pathway Diagram



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Caption: Salbutamol signaling pathway leading to smooth muscle relaxation.

Animal Models and Applications

Salbutamol has been studied in a variety of animal models for different research purposes.

Animal Model	Application	Key Findings	Reference
Mice	Congenital Myasthenic Syndromes (CMS)	Improved weight gain, survival, and increased number of neuromuscular junctions in a DOK7-CMS model.	[7]
Cleft Palate Teratogenicity	High doses of salbutamol were associated with the development of cleft palate.	[8]	
Rats	Toxicology	High doses led to increases in heart weight, myocardial necrosis, and fibrosis. Also observed were growth of salivary and Harderian glands.	[8]
Myocardial Infarction Model	Salbutamol can be used as a substitute for isoproterenol to induce myocardial infarction for experimental studies.	[9]	
Horses	Severe Asthma	Inhaled salbutamol provided potent and sustained bronchodilation.	[10]
Pharmacokinetics	Characterized the bronchopulmonary pharmacokinetics of (R)- and (S)-	[11]	

salbutamol
enantiomers.

Dogs	Toxicology (Acute Exposure)	Common clinical signs of overdose include tachycardia, tachypnea, and hypokalemia. [12]
Pigs & Goats	Pharmacokinetics & Excretion	Studied the excretion and residual concentrations in edible tissues and living samples. [13]
Rabbits	Histological Effects on Trachea	Salbutamol administration led to discontinuities in epithelial cells and an increase in goblet cells. [14]

Experimental Protocols

Protocol for Assessing Efficacy in a Mouse Model of Congenital Myasthenic Syndrome (CMS)

This protocol is adapted from studies on DOK7-CMS mice.[7]

Objective: To evaluate the effect of salbutamol on survival, weight gain, and neuromuscular junction (NMJ) integrity in a mouse model of DOK7-CMS.

Materials:

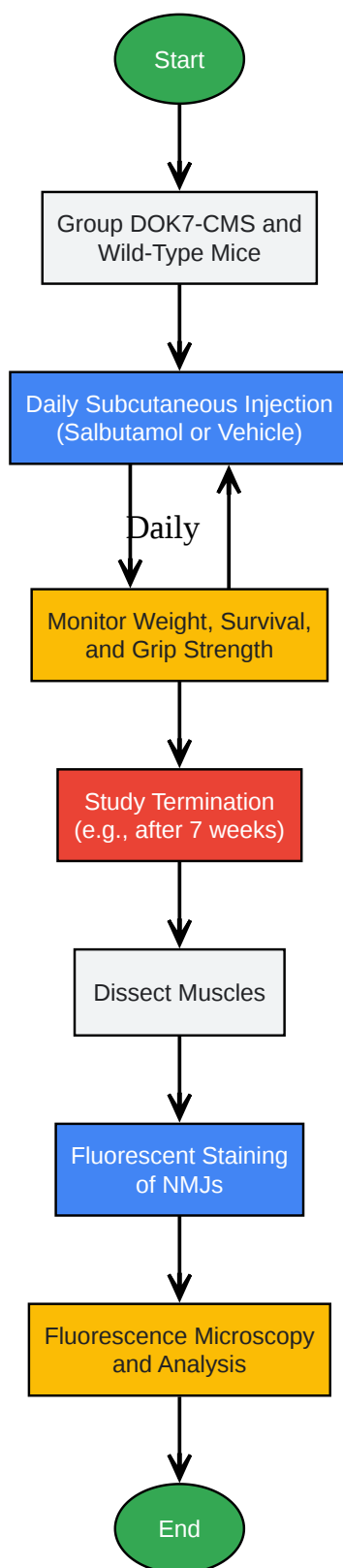
- DOK7-CMS model mice and wild-type littermates
- Salbutamol (Albuterol)
- Sterile water for injection

- Animal scale
- Grip strength meter
- Fluorescently-labeled α -bungarotoxin (for NMJ staining)
- Microscope with fluorescence imaging capabilities

Procedure:

- Animal Dosing:
 - From post-natal day 21, administer daily subcutaneous injections of salbutamol or vehicle control (water) to ColQ^{-/-} mice for 7 weeks.[15]
 - A typical dose for subcutaneous injection is in the range of what has been used in similar studies.
- Monitoring:
 - Record body weight daily.
 - Monitor survival rates.
 - Assess muscle strength using a forelimb grip strength meter at regular intervals (e.g., weekly).[15]
- Neuromuscular Junction Analysis (at study termination):
 - Euthanize mice and dissect relevant muscles (e.g., lumbrical muscles).
 - Stain for acetylcholine receptors at the NMJ using fluorescently-labeled α -bungarotoxin.
 - Perform fluorescence microscopy to visualize and quantify the number and morphology of NMJs.

Experimental Workflow Diagram:



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Caption: Workflow for CMS mouse model experiment.

Protocol for Inhaled Salbutamol Administration and Lung Function Assessment in Horses with Severe Asthma

This protocol is based on a study comparing salbutamol and hyoscine butylbromide in horses.

[\[10\]](#)

Objective: To assess the bronchodilator efficacy of inhaled salbutamol in horses with severe asthma.

Materials:

- Horses diagnosed with severe asthma in exacerbation
- Pressurized metered-dose inhaler (pMDI) of salbutamol (e.g., 1000 µg)
- Equine-specific spacer and face mask
- Lung function testing equipment (e.g., impulse oscillometry)
- Stethoscope

Procedure:

- **Baseline Measurements:**
 - Perform baseline lung function tests to measure parameters such as pulmonary resistance and reactance.
 - Record baseline heart rate and intestinal borborygmi.
- **Drug Administration:**
 - Administer a single dose of salbutamol (e.g., 1000 µg) via the pMDI with the spacer and face mask.
- **Post-Administration Monitoring:**

- Sequentially repeat lung function tests at various time points post-administration (e.g., 5, 15, 30, 60, 120, 180 minutes).
- Monitor and record heart rate and intestinal sounds at the same time points.
- Data Analysis:
 - Compare the post-administration lung function parameters to the baseline values to determine the onset, magnitude, and duration of bronchodilation.

Pharmacokinetic Data Summary

The following table summarizes key pharmacokinetic parameters of salbutamol in different animal models.

Animal Model	Administration Route	Dose	Tmax	Cmax	Half-life (t _{1/2})	Bioavailability	Reference
Horses	Inhaled	-	0.29 ± 0.17 h	0.12 ± 0.06 ng/mL	6.06 h	19.0%	[16]
Pigs	Oral	1.2 mg/kg	-	-	-	-	[13]
Goats	Oral	1.2 mg/kg	-	-	-	-	[13]

Note: Detailed pharmacokinetic parameters for pigs and goats were not readily available in the reviewed literature, which focused on excretion profiles.

Toxicology and Adverse Effects

High doses or acute overdose of salbutamol can lead to adverse effects, which are generally an extension of its pharmacological action.

Animal Model	Observed Toxic Effects	Reference
Rats	Tachycardia, increased heart weight, myocardial necrosis, fibrosis, salivary and Harderian gland growth.	[8]
Mice	Cleft palate at high doses.	[8]
Dogs	Tachycardia, tachypnea, depression, vomiting, hypokalemia, cardiac arrhythmias.	[12]

It is critical to establish appropriate dose ranges and monitor for adverse effects in any new animal study involving salbutamol or its derivatives.

Conclusion

Salbutamol has been extensively studied in a range of animal models, providing valuable insights into its therapeutic effects and toxicological profile. The protocols and data presented here offer a comprehensive guide for researchers working with salbutamol. While data on **salbutamol methyl ether** is limited, the information on the parent compound serves as an essential starting point for any future investigations into this derivative. Researchers should proceed with caution and conduct thorough dose-finding and safety studies when exploring novel salbutamol analogs.

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